

An In-depth Technical Guide to the Structure and Synthesis of NF157

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Compound of Interest

Compound Name: NF157

Cat. No.: B10771187

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This technical guide provides a comprehensive overview of the chemical structure, synthesis, and biological activity of **NF157**, a potent and selective antagonist of the P2Y11 purinergic receptor. This document is intended for researchers, scientists, and drug development professionals working in the fields of pharmacology, medicinal chemistry, and immunology.

Chemical Structure and Properties of NF157

NF157 is a complex synthetic organic molecule derived from suramin. Its systematic chemical name is 8,8'-[Carbonylbis[imino-3,1-phenylenecarbonylimino(4-fluoro-3,1-phenylene)carbonylimino]]bis-1,3,5-naphthalenetrisulfonic acid hexasodium salt.^{[1][2]}

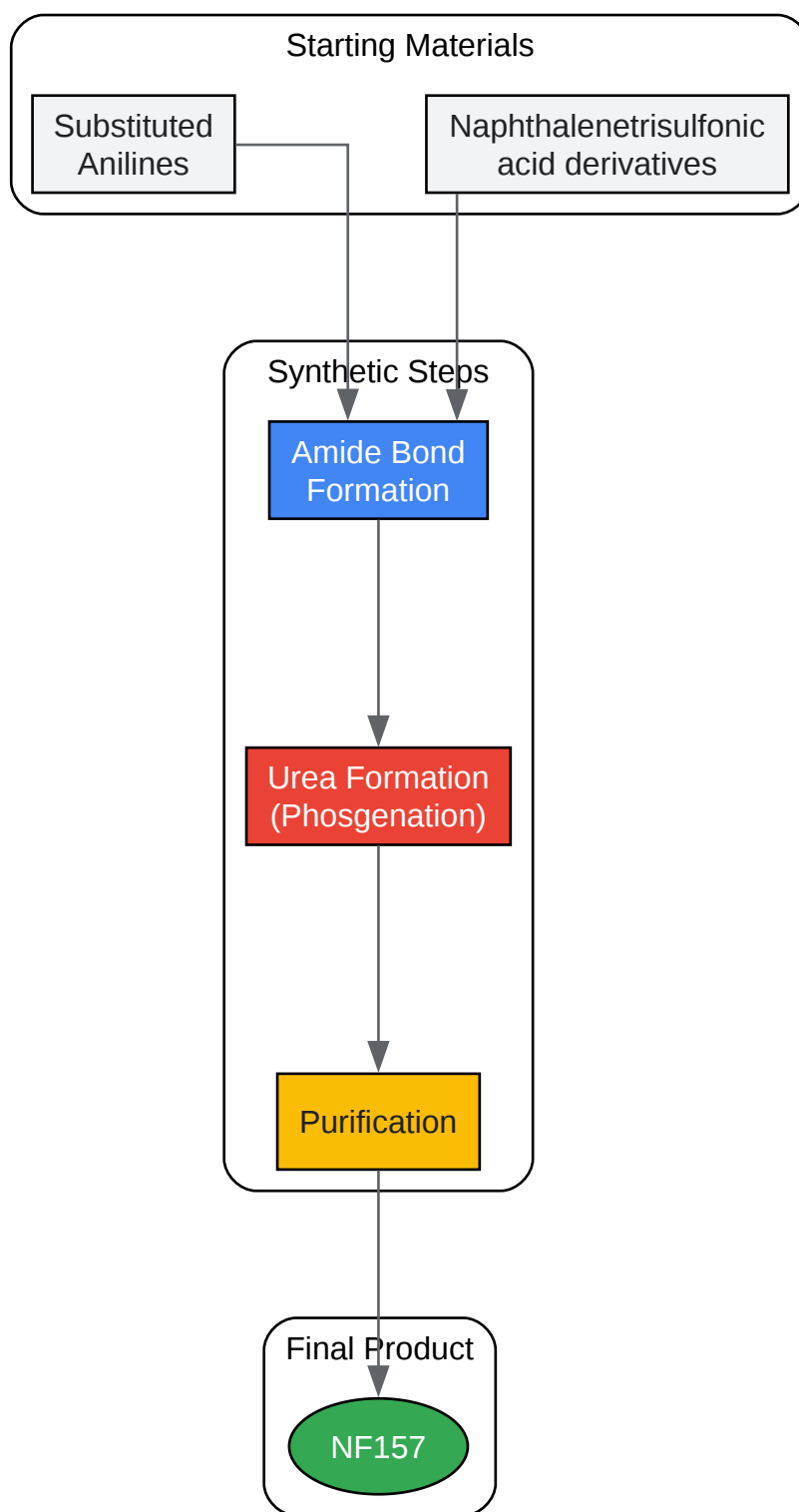
Table 1: Physicochemical Properties of **NF157**

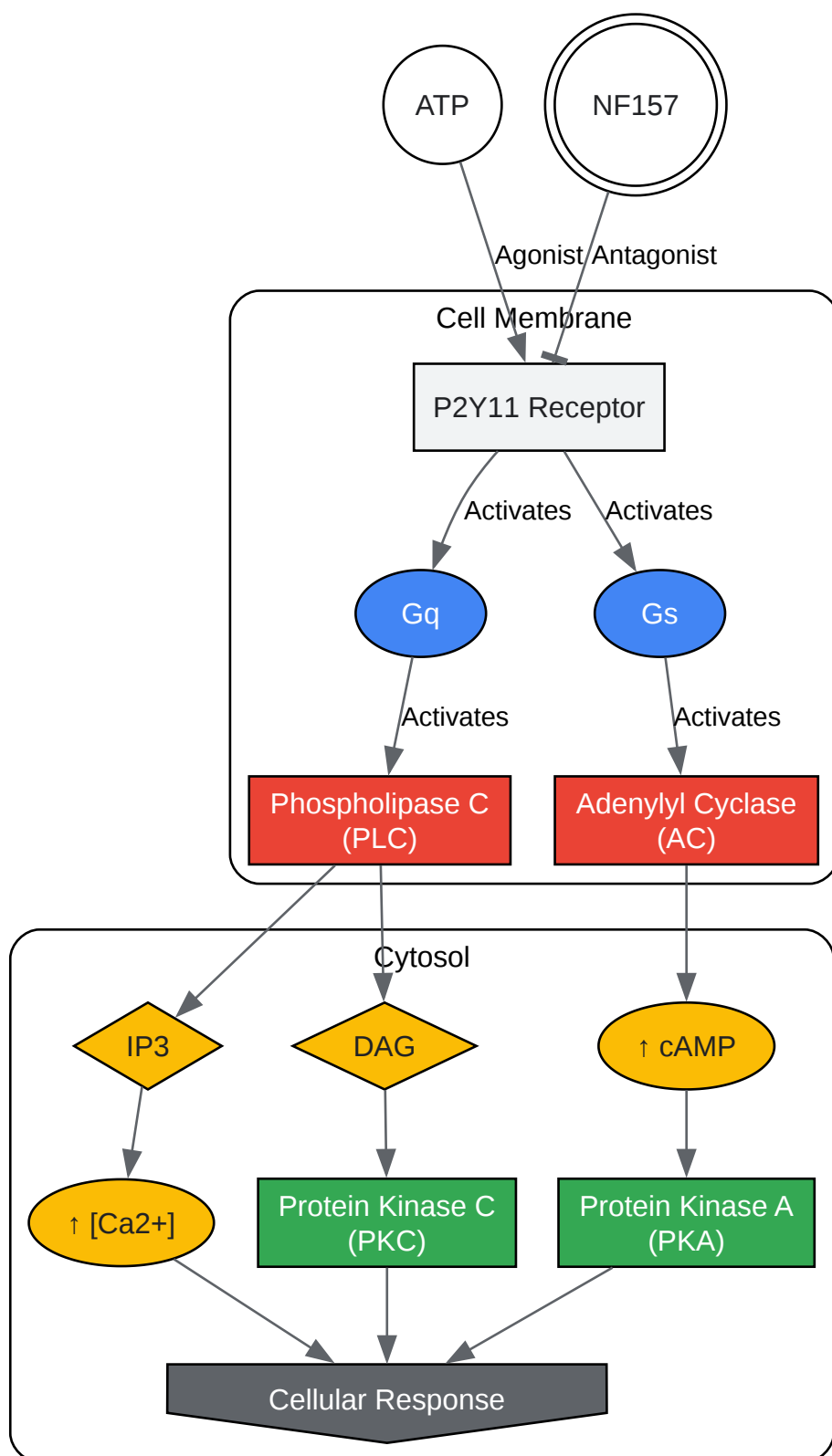
Property	Value	Reference
Molecular Formula	C49H28F2N6Na6O23S6	[2]
Molecular Weight	1437.08 g/mol	[2][3]
CAS Number	104869-26-3	[2][3]
Appearance	Off-white to pink solid	
Purity	≥90% (HPLC)	[1][3]
Solubility	Soluble in water (to 5 mg/ml) and DMSO (to 10 mg/ml)	[3]

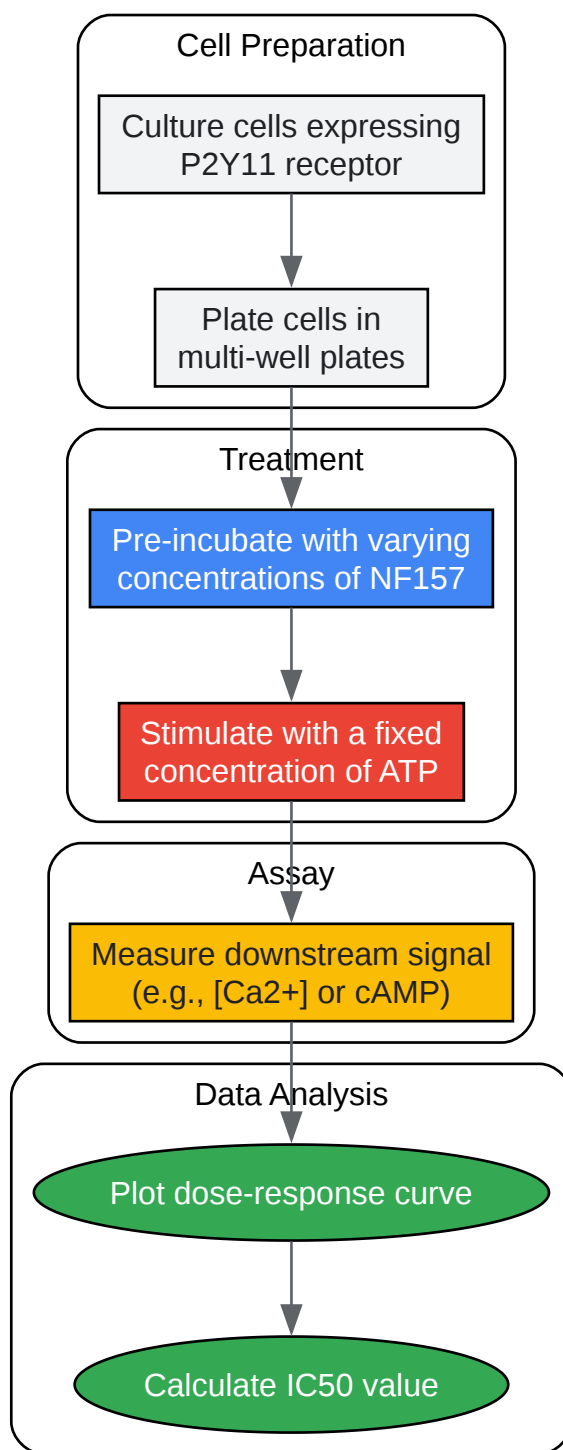
Synthesis of NF157

The synthesis of **NF157** was first reported by Ullmann and colleagues in 2005 as part of a study on suramin-derived P2Y₁₁ receptor antagonists. While the detailed, step-by-step protocol is outlined in the original publication, a generalized workflow for the synthesis of suramin analogues like **NF157** involves a multi-step process. The core of the synthesis is the coupling of aromatic amines with phosgene or a phosgene equivalent to form the central urea linkage, followed by the introduction of the sulfonated naphthalene moieties.

Below is a conceptual workflow for the synthesis of **NF157**.







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References

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